

Application Notes and Protocols: Rapamycin ("Compound X")

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Compound of Interest

Compound Name: Ro4368554

Cat. No.: B1240390

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of Rapamycin (Sirolimus), a potent inhibitor of the mammalian target of rapamycin (mTOR). Adherence to these guidelines is crucial for ensuring the integrity of experimental results and maintaining laboratory safety.

Quantitative Data Summary

Proper preparation and storage are critical for the biological activity and stability of Rapamycin. The following tables summarize key quantitative data.

Table 1: Physical and Chemical Properties

Parameter	Value	Source
Molecular Weight	914.17 g/mol	[1]
Appearance	Crystalline solid, granular or powder	[2]
CAS Number	53123-88-9	[3]

Table 2: Solubility Data

Solvent	Maximum Concentration	Source
DMSO	≥ 100 mg/mL (~109 mM)	[1][4]
Ethanol	≥ 50 mg/mL	[1][2]
Methanol	25 mg/mL	[3]
Chloroform	5 mg/mL	[3]
Water	Very poorly soluble (~5-20 µM)	[2]

Table 3: Storage and Stability

Form	Storage Temperature	Duration	Special Conditions	Source
Powder	-20°C	Up to 3 years	Desiccated, protected from light	[1][3]
Stock Solution in DMSO/Ethanol	-20°C or -80°C	Up to 3 months at -20°C, 1 year at -80°C	Aliquot to avoid repeated freeze-thaw cycles	[1][4]
Aqueous Solutions	Not Recommended	Do not store for more than one day	Prepare fresh before use	[2]

Experimental Protocols

This protocol describes the preparation of a high-concentration stock solution for in vitro studies.

Materials:

- Rapamycin powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated analytical balance and weigh paper/boat
- Calibrated micropipettes and sterile tips

Procedure:

- **Calculation:** Determine the required mass of Rapamycin using its molecular weight (914.17 g/mol). To prepare 1 mL of a 10 mM stock solution, 9.14 mg of Rapamycin is needed.[\[1\]](#)
- **Weighing:** In a sterile microcentrifuge tube, carefully weigh the calculated amount of Rapamycin powder.[\[1\]](#)
- **Dissolution:** Add the appropriate volume of DMSO to the Rapamycin powder. For the example above, add 1 mL of DMSO.[\[1\]](#)
- **Mixing:** Vortex the solution thoroughly until all the Rapamycin powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.[\[1\]](#)
- **Aliquoting and Storage:** Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. Store the aliquots at -20°C or -80°C.[\[1\]](#)

This protocol details the dilution of the stock solution to the final working concentration for treating cells.

Materials:

- 10 mM Rapamycin stock solution in DMSO
- Pre-warmed cell culture medium
- Sterile tubes for dilution
- Calibrated micropipettes and sterile tips

Procedure:

- Thawing: Remove one aliquot of the 10 mM Rapamycin stock solution from the freezer and allow it to thaw at room temperature.[1]
- Dilution: Directly add the appropriate volume of the Rapamycin stock solution to the pre-warmed cell culture medium. For example, to prepare 10 mL of medium with a final Rapamycin concentration of 100 nM, add 1 μ L of the 10 mM stock solution.[1]
 - Note: To avoid precipitation, ensure the final concentration of DMSO in the culture medium is low (typically <0.5%).[5] It is recommended to add the DMSO stock solution to the medium, not the other way around, and mix immediately.[6]
- Mixing: Gently mix the medium containing Rapamycin by swirling or inverting the flask to ensure a homogenous solution before adding it to your cells.[1]

To ensure the concentration and purity of the prepared stock solution, a Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) analysis can be performed.

Method Overview:

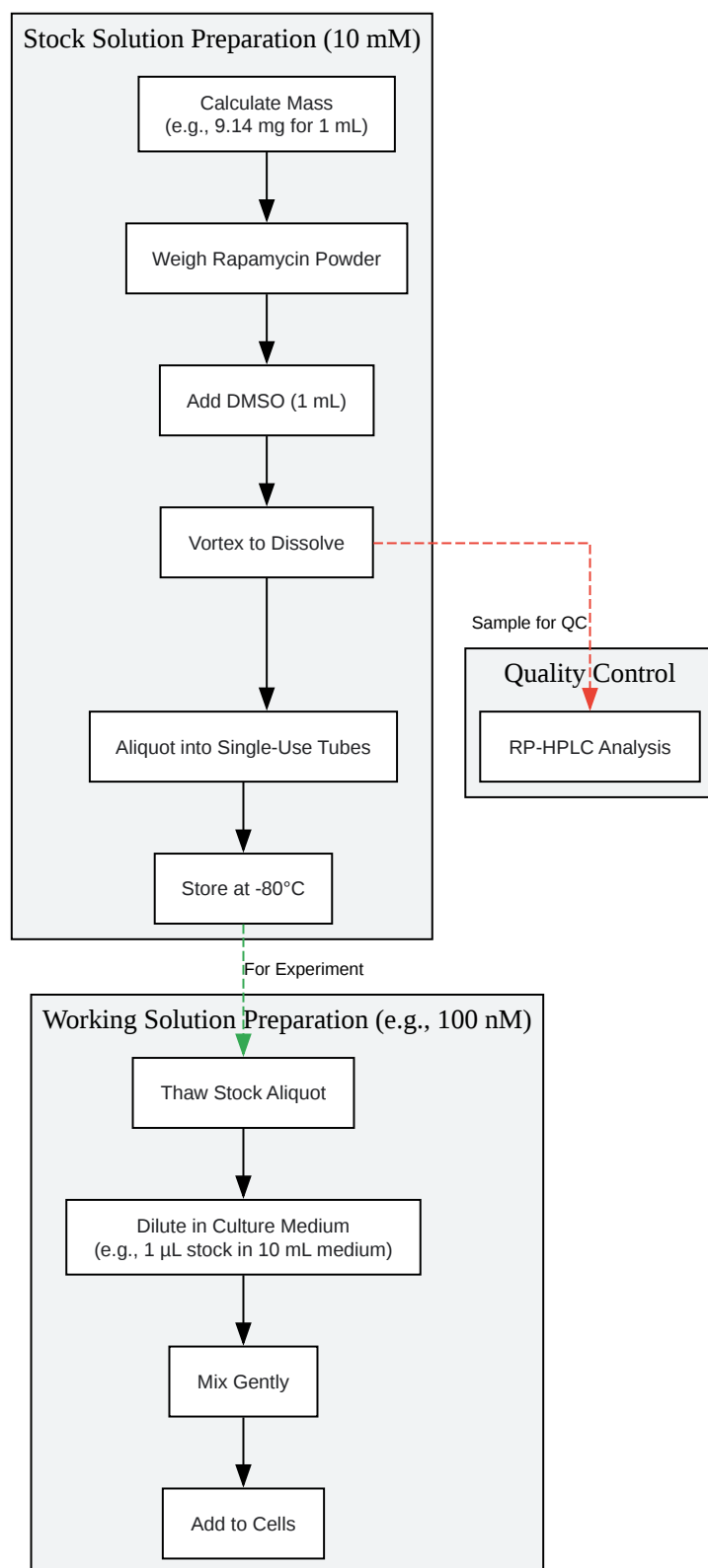
- Column: C8 or C18 column (e.g., C8, 150 x 4.6 mm, 5 μ m particle size).[7]
- Mobile Phase: An isocratic mixture of methanol and water (e.g., 80:20 v/v).[7]
- Flow Rate: 1 mL/min.[7]
- Detection Wavelength: 277 nm.[7]
- Column Temperature: 57°C.[7]
- Standard Curve: Prepare a standard curve with known concentrations of Rapamycin (e.g., 0.025-2 μ g/mL) to determine the concentration of the stock solution.[7]

Safety and Handling Precautions

Rapamycin is a potent immunosuppressant and is suspected of causing genetic defects and damaging fertility or the unborn child.[8][9] Strict safety protocols must be followed.

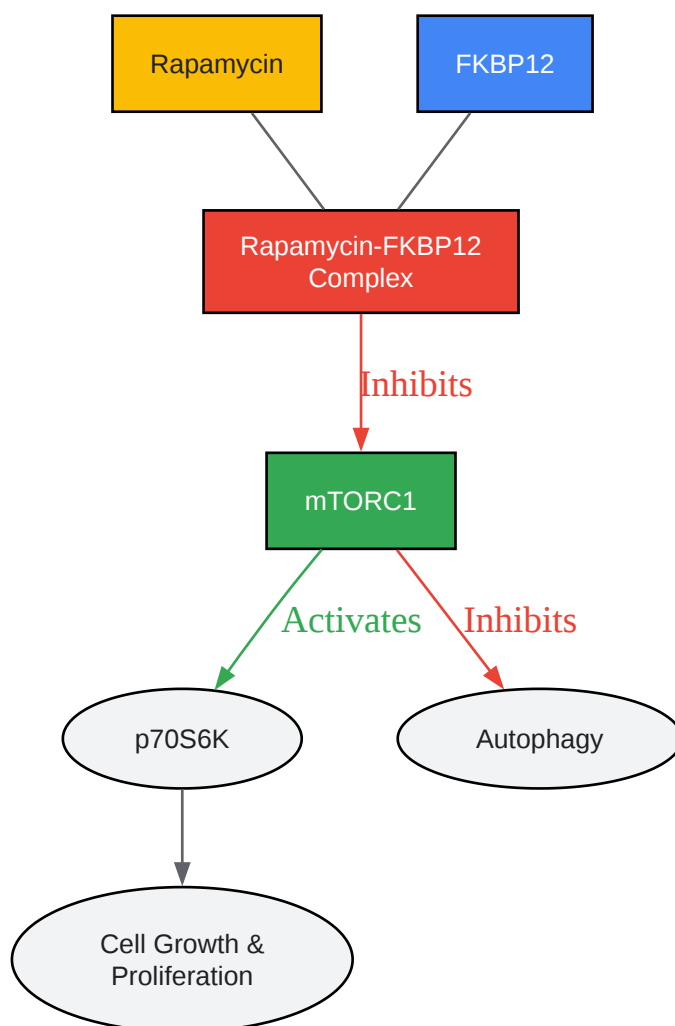
- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses or goggles, and double nitrile gloves.[8][10]
- Engineering Controls: Handle Rapamycin powder in a chemical fume hood.[8][10] Solutions can be handled in a chemical fume hood or a biosafety cabinet.[8]
- Exposure Response:
 - Skin Contact: Wash the affected area with soap and water for at least 15 minutes.[8]
 - Eye Contact: Rinse eyes for 15 minutes with water.[8]
 - Inhalation: Move to an area with fresh air.[8]
 - Ingestion: Rinse mouth with water; do not induce vomiting.[8]
 - In all cases of exposure, report to Occupational Health and Safety.[8]
- Waste Disposal: Dispose of unused Rapamycin and contaminated materials (e.g., gloves, tubes) as hazardous medical waste according to institutional guidelines.[8][10]

Visualizations



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Caption: Workflow for preparing Rapamycin stock and working solutions.



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Caption: Rapamycin forms a complex with FKBP12 to inhibit mTORC1.

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